

In-Depth Technical Guide: Dicyclohexyl-phenyl-methanol (CAS 87839-87-0)

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Compound of Interest

Compound Name: *Dicyclohexyl-phenyl-methanol*

CAS No.: 87839-87-0

Cat. No.: B15686462

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicyclohexyl-phenyl-methanol, identified by the CAS number 87839-87-0, is a tertiary alcohol with the molecular formula $C_{19}H_{28}O$.^[1] Its structure consists of a central methanol carbon atom bonded to two cyclohexyl groups and one phenyl group. This compound is primarily available through chemical suppliers and is noted for its applications in organic and polymer synthesis.^[2] Publicly available research on the specific biological activities, mechanisms of action, and detailed experimental protocols for this compound is limited. This guide consolidates the available physicochemical data and provides illustrative workflows for its potential synthesis and application based on general chemical principles.

Physicochemical Properties

The known physical and chemical properties of **Dicyclohexyl-phenyl-methanol** are summarized in the table below. This data is compiled from various chemical databases and supplier information.

Property	Value	Source(s)
Molecular Formula	C ₁₉ H ₂₈ O	[1]
Molecular Weight	272.43 g/mol	[3]
IUPAC Name	dicyclohexyl(phenyl)methanol	
CAS Number	87839-87-0	[1]
Appearance	Powder or liquid	[4]
Boiling Point	406.5 °C at 760 mmHg	[1]
Density	1.039 g/cm ³	[1]
Flash Point	152.4 °C	[1]
Refractive Index	1.55	[1]
Vapor Pressure	2.45E-07 mmHg at 25°C	[1]

Biological Activity and Mechanism of Action

As of the latest available information, there is no specific, publicly documented research detailing the biological activity, pharmacological properties, or mechanism of action for **Dicyclohexyl-phenyl-methanol** (CAS 87839-87-0). The compound is primarily categorized as a chemical intermediate for organic synthesis and potential use in the pharmaceutical and polymer industries.[2]

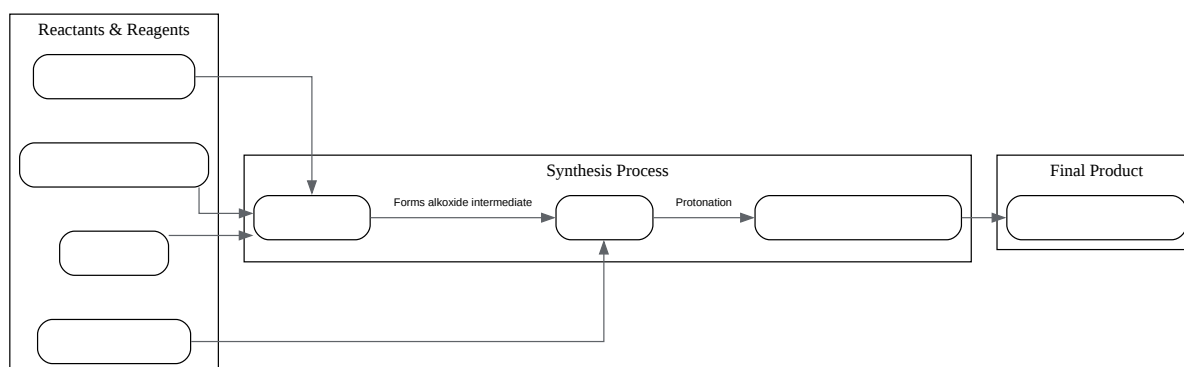
Experimental Protocols

Detailed experimental protocols for the specific synthesis or biological application of **Dicyclohexyl-phenyl-methanol** are not readily available in the public domain. However, based on its chemical structure as a tertiary alcohol, a plausible synthetic route would involve a Grignard reaction.

Illustrative Synthesis Workflow: Grignard Reaction

The synthesis of a tertiary alcohol such as **Dicyclohexyl-phenyl-methanol** can be conceptually achieved through the reaction of a ketone with a Grignard reagent. In this case,

reacting cyclohexylmagnesium bromide (a Grignard reagent) with cyclohexyl phenyl ketone would yield the desired product after an acidic workup. The following diagram illustrates the general workflow for such a synthesis.



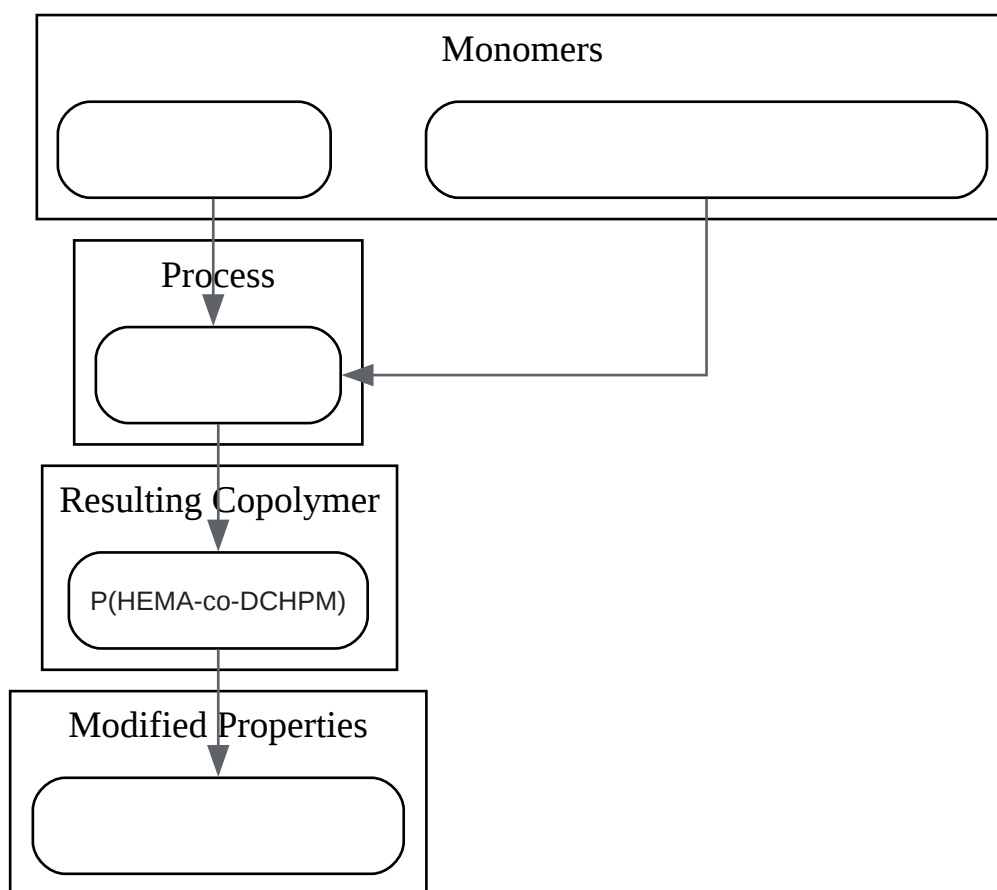
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A generalized workflow for the synthesis of **Dicyclohexyl-phenyl-methanol** via a Grignard reaction.

Potential Applications in Polymer Chemistry

One of the suggested applications for **Dicyclohexyl-phenyl-methanol** is as a functional monomer in copolymerization to modify the properties of the resulting polymer, such as increasing its hydrophobicity.[2] For instance, it could be copolymerized with a hydrophilic monomer like 2-hydroxyethyl methacrylate (HEMA).

The following diagram illustrates the conceptual relationship where **Dicyclohexyl-phenyl-methanol** acts as a modifying agent in a copolymer.



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Conceptual diagram of copolymerization to modify polymer properties.

Safety and Handling

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **Dicyclohexyl-phenyl-methanol** is classified as causing serious eye irritation and may cause long-lasting harmful effects to aquatic life. Standard laboratory safety protocols, including the use of personal protective equipment such as safety goggles and gloves, should be followed when handling this compound.

Conclusion

Dicyclohexyl-phenyl-methanol (CAS 87839-87-0) is a chemical compound with well-defined physicochemical properties but a current lack of public data regarding its biological effects. Its primary utility appears to be in the realm of chemical synthesis, potentially as a building block

for more complex molecules or as a functional monomer for modifying polymer characteristics. Researchers interested in this compound for drug development or other biological applications should anticipate the need for foundational in vitro and in vivo studies to elucidate any potential pharmacological activity.

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